

A Technical Guide to the Physical Properties of 1,4-Bis(trimethylsilyl)benzene

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Compound of Interest

Compound Name: 1,4-Bis(trimethylsilyl)benzene

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This technical guide provides a comprehensive overview of the core physical properties of **1,4-Bis(trimethylsilyl)benzene**, a versatile organosilicon compound. Known by synonyms such as p-Phenylenebis(trimethylsilane), this compound serves various roles in chemical synthesis and materials science.^{[1][2][3][4]} It is notably used as a precursor for developing silicon carbide coatings and as a secondary standard in quantitative NMR (qNMR) spectroscopy.^{[3][5]} This document collates essential physical data, outlines standard experimental methodologies for their determination, and presents a logical framework for understanding the structure-property relationships of this compound.

Core Physical and Chemical Data

1,4-Bis(trimethylsilyl)benzene is a symmetrical aromatic compound where two trimethylsilyl groups are attached to a benzene ring at the para positions. This structure significantly influences its physical characteristics, rendering it a solid at room temperature.^[3]

Summary of Physical Properties

The quantitative physical properties of **1,4-Bis(trimethylsilyl)benzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ Si ₂	[2][6]
Molecular Weight	222.47 g/mol	[1][2][3][6]
Appearance	White to light yellow powder or crystal	
Melting Point	91-94 °C	[2][3][5]
	92-96 °C	
	94 °C	
	96 °C	[7]
Boiling Point	194 °C at 742 mmHg	[2][3][5]
Flash Point	175 °C (closed cup)	[5]
CAS Number	13183-70-5	[1][2][3][4]
InChI Key	NVRBTKMAZQNKPX-UHFFFAOYSA-N	[3][5][6]

Experimental Protocols for Property Determination

While the provided sources are chemical data repositories and do not detail the specific experimental conditions for the listed values, this section outlines the standard methodologies that are typically employed in a laboratory setting to determine these key physical properties.

Melting Point Determination

The melting point of a crystalline solid like **1,4-Bis(trimethylsilyl)benzene** is a sharp indicator of its purity.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of finely powdered, dry **1,4-Bis(trimethylsilyl)benzene** is packed into a thin-walled capillary tube to a height of 2-3 mm.

- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the last solid particle liquefies are recorded. This range is reported as the melting point. For pure substances, this range is typically narrow.

Boiling Point Determination

The boiling point is determined at a specific atmospheric pressure, as it is a pressure-dependent property.

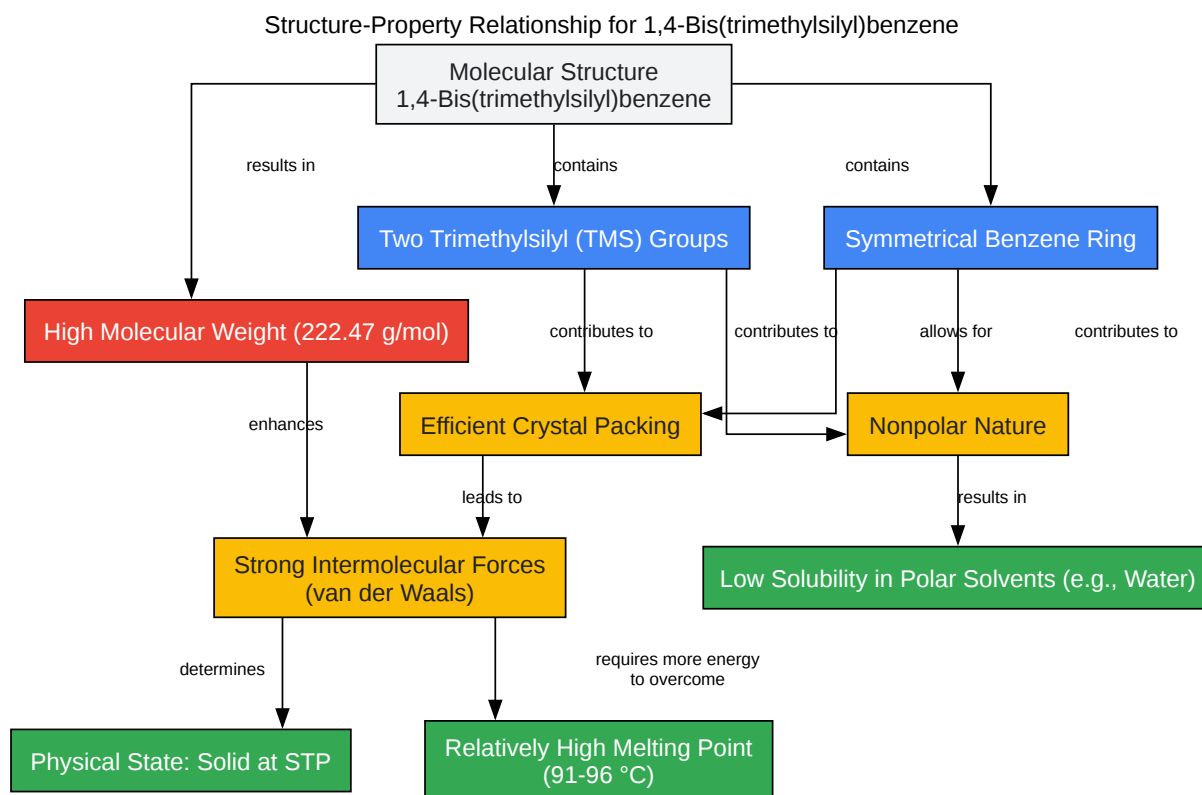
Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of **1,4-Bis(trimethylsilyl)benzene** is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.
- **Equilibrium:** The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. This is indicated by a stable temperature reading on the thermometer while the liquid is actively boiling and condensing.
- **Pressure Correction:** Since the boiling point is reported at 742 mmHg, a pressure correction using a nomograph or the Clausius-Clapeyron equation would be applied if the measurement were taken at a different ambient pressure.^{[2][3]}

Structure-Property Relationship

The physical properties of **1,4-Bis(trimethylsilyl)benzene** are a direct consequence of its molecular structure. The following diagram illustrates the logical connections between its

structural features and its observed physical state and properties.



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Caption: Logical flow from molecular structure to physical properties.

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